

# BI 2536 Solubility and Stock Solution Preparation

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## Compound Focus: BI 2536

CAS No.: 755038-02-9

Cat. No.: S521131

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The following table summarizes the key solubility data and standard stock preparation protocol for **BI 2536**.

Parameter	Details
Solubility in DMSO	$\geq 10$ mM [ [1]]; 20 mg/mL [ [2]]
Solubility in Ethanol	25 mg/mL [ [2]]; $\geq 92.4$ mg/mL (with ultrasonic treatment) [ [1]]
Standard Stock Concentration	10 mM (common for <i>in vitro</i> studies) [ [2] [3]]
Recommended Solvent	DMSO
Reconstitution Example	To make a 10 mM stock, dissolve 5 mg of BI 2536 in 958 $\mu$ L of DMSO [ [2]].

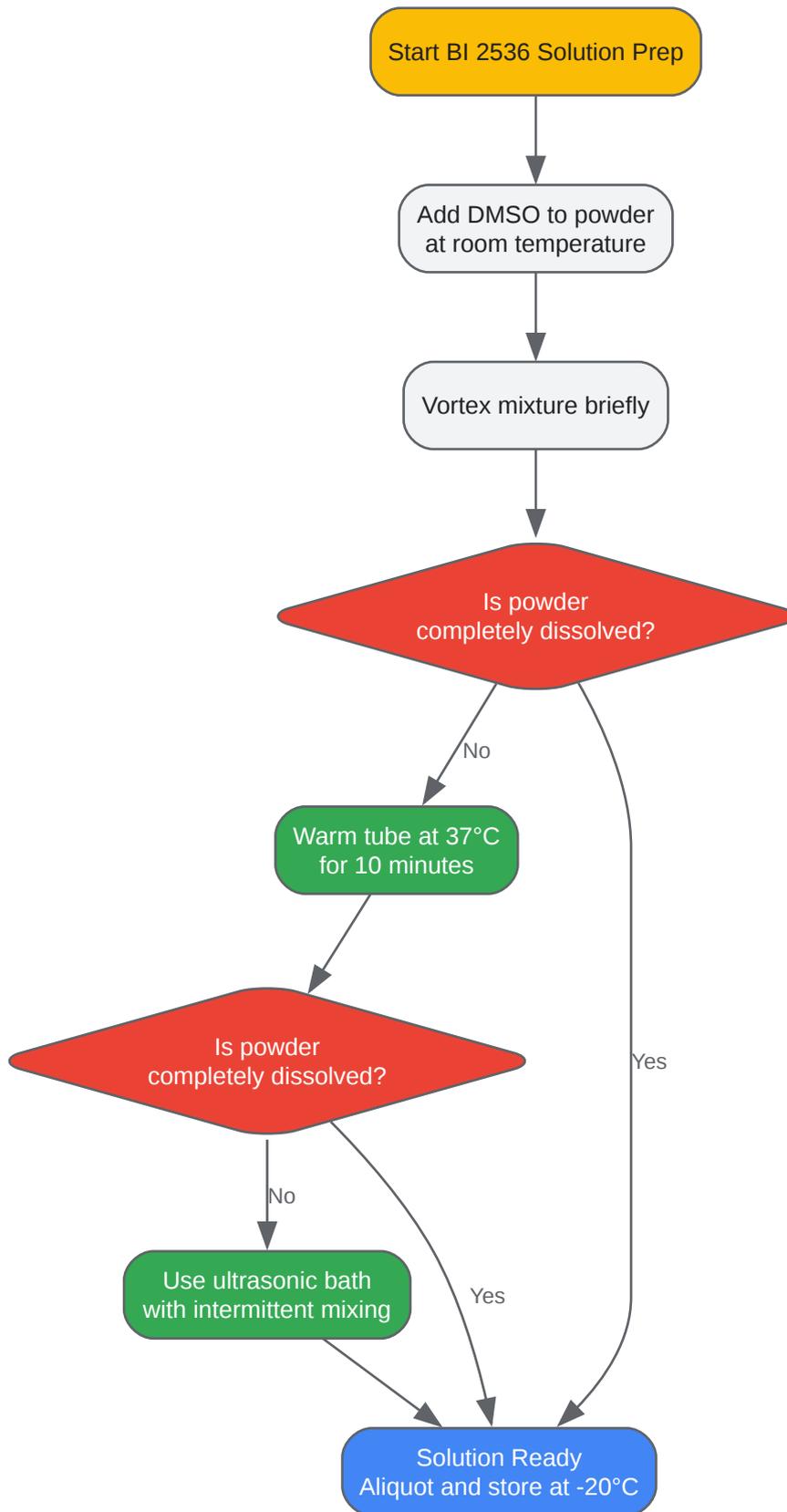
## Step-by-Step Experimental Protocol

Here is a detailed methodology for creating a working stock solution of **BI 2536**, incorporating best practices from supplier protocols.

- **Allow the compound to warm up.** Before opening, let the vial containing **BI 2536** powder equilibrate to room temperature. This helps prevent water condensation from the air when the vial is open [ [2]].
- **Weigh the powder.** Carefully weigh the desired amount of **BI 2536**. For example, to make a 10 mM stock, you would use 5 mg of powder [ [2]].
- **Add the solvent.** Transfer the powder into an appropriate tube and add the calculated volume of pure, anhydrous DMSO.
- **Agitate the mixture.** If the powder does not dissolve immediately, use one or both of the following techniques:
  - **Warm the tube** at 37°C for 10 minutes [ [1]].
  - **Shake the tube** in an ultrasonic bath for a short period [ [1]].
- **Store the stock solution.** Aliquot the clear stock solution and store it at **-20°C** [ [2] [1]]. Under these conditions, the solution is stable for up to **3 months** [ [2]]. Avoid repeated freeze-thaw cycles to maintain potency.

## Troubleshooting Guide and FAQs

The workflow below outlines the recommended steps for preparing your **BI 2536** solution and how to troubleshoot common issues.



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## Frequently Asked Questions

- **What is the typical working concentration for cell culture experiments?** Working concentrations can vary significantly depending on the cell line and desired effect, but many studies report using concentrations in the **low nanomolar range** (e.g., 1-100 nM) for cell-based assays [ [4] [1]].
- **How should I handle the stock solution for cell treatment?** Always dilute the stock solution into your cell culture medium. The final concentration of DMSO in the medium should generally be kept **below 0.1%** to minimize solvent toxicity to cells.
- **Why is it important to aliquot the stock solution?** Aliquoting prevents contamination of the entire stock and minimizes the number of freeze-thaw cycles, which is critical for maintaining the **stability and potency** of **BI 2536** over time [ [2]].

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## References

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